

N-Methylhydroxylamine hydrochloride as a hydroxylamine derivative

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Compound of Interest

Compound Name: *N-Methylhydroxylamine hydrochloride*

Cat. No.: *B140675*

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An In-Depth Technical Guide to **N-Methylhydroxylamine Hydrochloride** for Researchers and Drug Development Professionals

Introduction

N-Methylhydroxylamine, a derivative of hydroxylamine, is a versatile chemical compound with significant applications in organic synthesis and drug development. It is most commonly handled and stored in its more stable hydrochloride salt form, **N-Methylhydroxylamine hydrochloride**. This white crystalline powder serves as a crucial reagent and building block for creating complex organic molecules, including those with therapeutic potential.^{[1][2]} Its utility spans from being a catalyst in specific reactions to acting as a radical scavenger and an inhibitor of essential bacterial enzymes, making it a compound of great interest to the scientific community.^{[3][4]}

This guide provides a comprehensive overview of **N-Methylhydroxylamine hydrochloride**, detailing its properties, synthesis, reactivity, and key experimental protocols for its use in a laboratory setting.

Physicochemical and Safety Data

Quantitative data regarding the physical, chemical, and safety properties of **N-Methylhydroxylamine hydrochloride** are summarized below for easy reference.

Table 1: Physical and Chemical Properties of **N-Methylhydroxylamine Hydrochloride**

Property	Value	Source
Chemical Formula	CH ₅ NO · HCl	[3] [5] [6]
Molecular Weight	83.52 g/mol	[3] [7] [8]
CAS Number	4229-44-1	[1] [3] [5]
Appearance	White to beige crystalline powder	[1] [5] [7]
Melting Point	83 - 88 °C (181.4 - 190.4 °F)	[5] [6] [9]
Solubility	Soluble in water	[3] [9] [10]
pKb (of free base)	8.04	[2]
Hygroscopicity	Hygroscopic (absorbs moisture from the air)	[1] [9] [10]

Table 2: Hazard and Safety Information

Hazard Identification	GHS Classification	Precautionary Measures
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	Wash hands thoroughly after handling. If swallowed, call a poison center or doctor.[5][6]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	Wear protective gloves. If on skin, wash with plenty of soap and water.[5][6][11]
Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	Wear eye protection. If in eyes, rinse cautiously with water for several minutes.[5][6][11]
Target Organ Toxicity	Category 3 (May cause respiratory irritation)	Avoid breathing dust. Use only outdoors or in a well-ventilated area.[5][6][11]
Storage	Not specified	Store in a cool, dry, well-ventilated area in a tightly closed container, protected from moisture.[1][9]

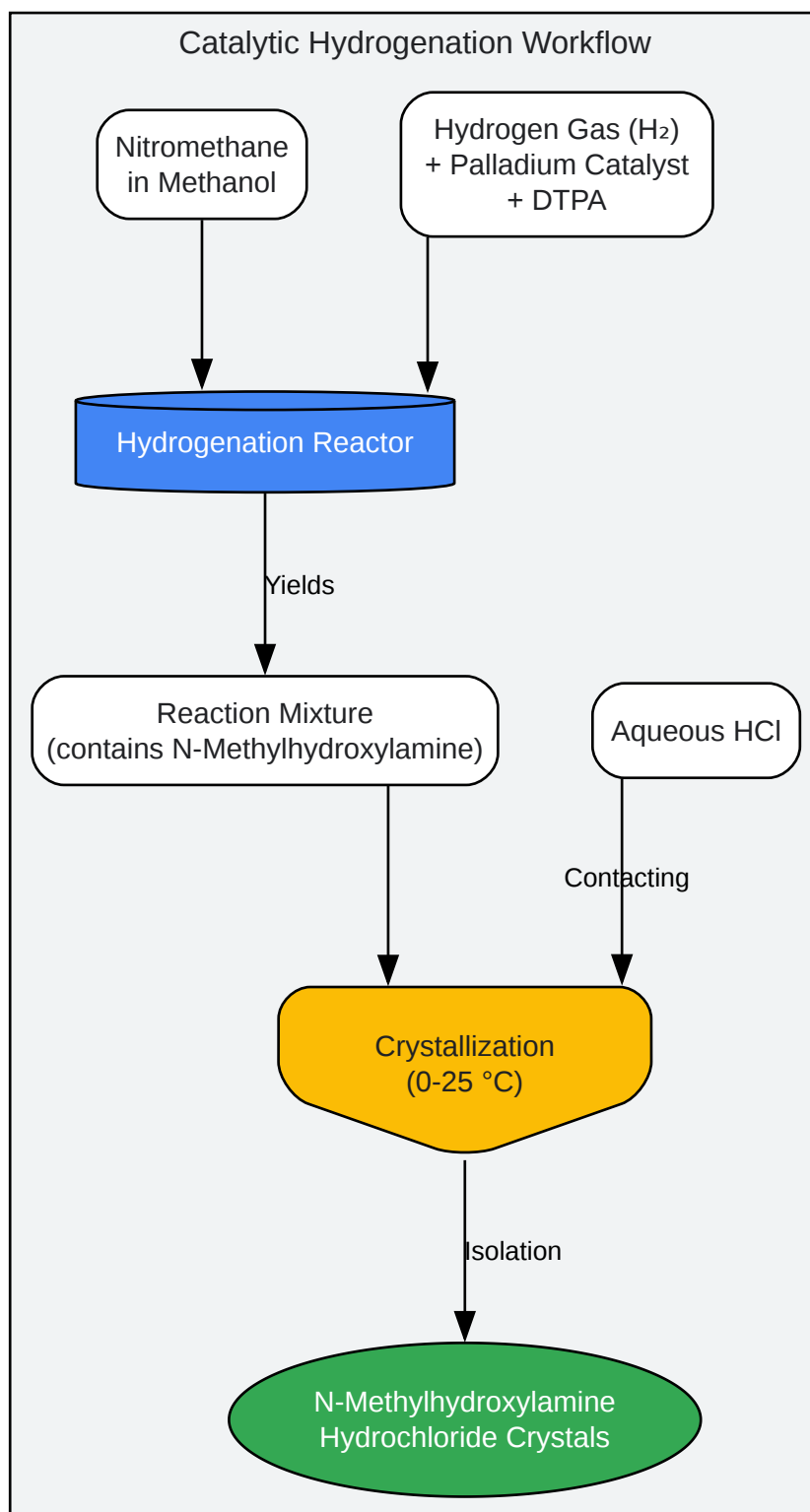
Synthesis of N-Methylhydroxylamine Hydrochloride

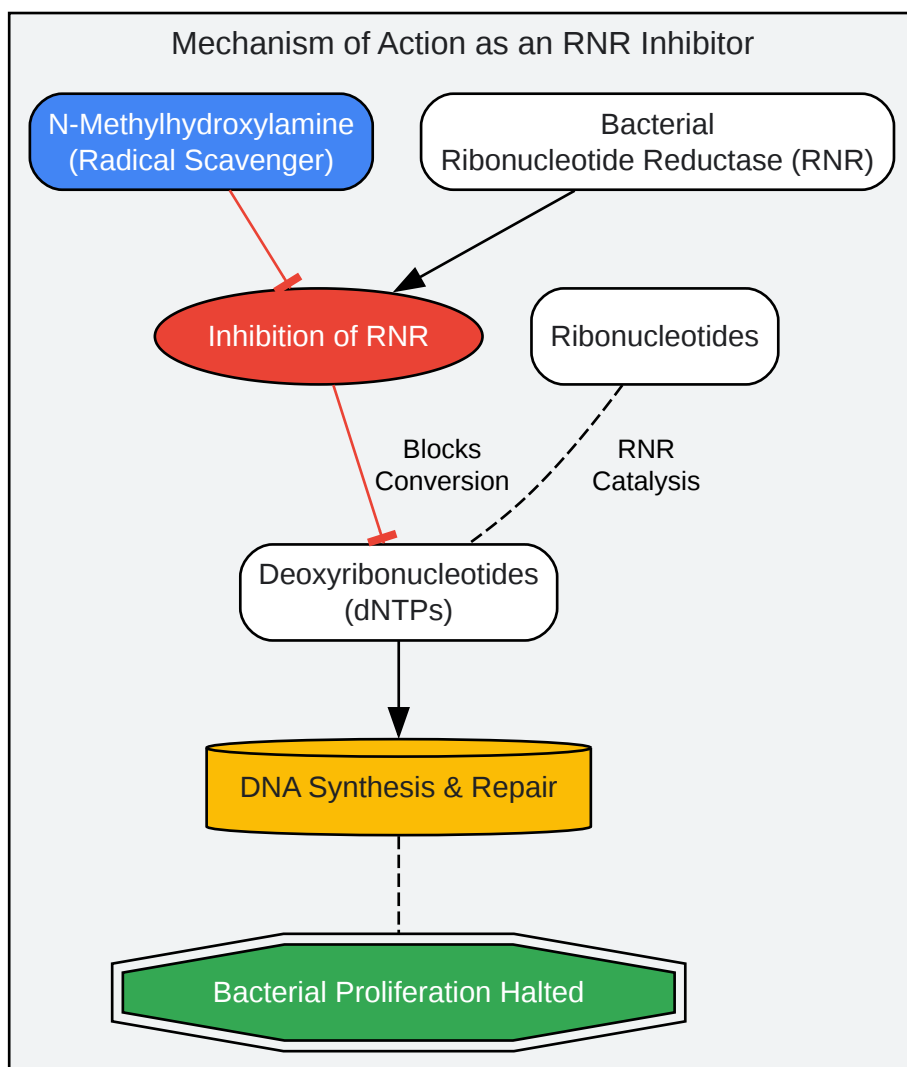
The industrial synthesis of **N-Methylhydroxylamine hydrochloride** is primarily achieved through the reduction of nitromethane. Two prominent methods are electrochemical reduction and catalytic hydrogenation.

- **Electrochemical Reduction:** This method involves the reduction of nitromethane in a hydrochloric acid solution. A copper anode and a graphite cathode are typically used in the electrochemical cell.[2]
- **Catalytic Hydrogenation:** A more recent and improved process involves the catalytic hydrogenation of nitromethane.[12] This process treats a solution of nitromethane in a solvent like methanol with hydrogen gas in the presence of a palladium catalyst and a chelating agent such as diethylenetriaminepentaacetic acid (DTPA) to improve catalyst

stability and yield. The resulting N-methylhydroxylamine is then treated with aqueous hydrochloric acid to form the stable hydrochloride salt.^[12]

Below is a workflow diagram illustrating the catalytic hydrogenation process.





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